

Technical Guide: Spectroscopic Characterization of 5-Phenyl-1,3-benzoxazole-2-thiol

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Compound of Interest

Compound Name: 5-phenyl-1,3-benzoxazole-2-thiol

Cat. No.: B7945930

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Executive Summary

Compound: **5-Phenyl-1,3-benzoxazole-2-thiol** CAS Registry Number: 17371-99-2 Molecular Formula: C₁₃H₉NOS Molecular Weight: 227.28 g/mol

5-Phenyl-1,3-benzoxazole-2-thiol is a privileged heterocyclic scaffold in medicinal chemistry, serving as a precursor for antimicrobial, anti-inflammatory, and anticancer agents. Its structural integrity is defined by the fusion of a phenyl-substituted benzene ring with an oxazole ring, bearing a sulfur moiety at the C2 position.

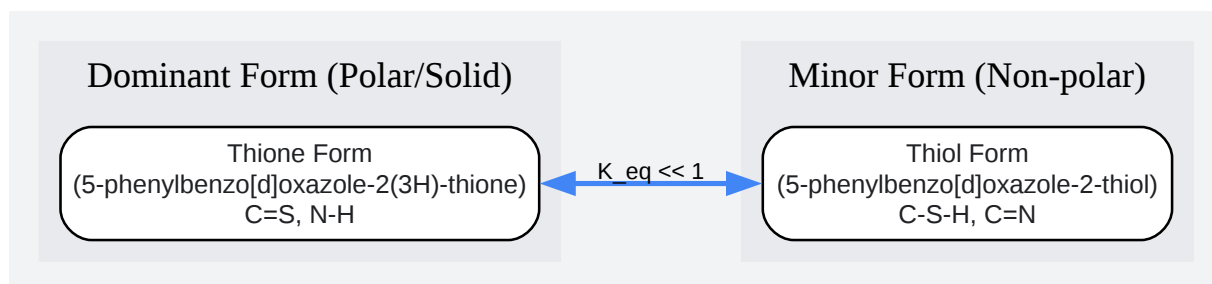
This guide provides a comprehensive analysis of its Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) profiles. Special emphasis is placed on the thione-thiol tautomerism, a critical factor often overlooked that fundamentally alters spectral interpretation.

Molecular Architecture & Tautomerism

Understanding the tautomeric equilibrium is a prerequisite for accurate spectral assignment. In the solid state and in polar aprotic solvents (e.g., DMSO-d₆), the compound predominantly exists as the thione tautomer (benzoxazoline-2-thione), characterized by an N-H bond and a

C=S double bond. The thiol form (mercaptobenzoxazole) is generally a minor contributor unless trapped by alkylation or in specific non-polar environments.

Tautomeric Equilibrium Diagram



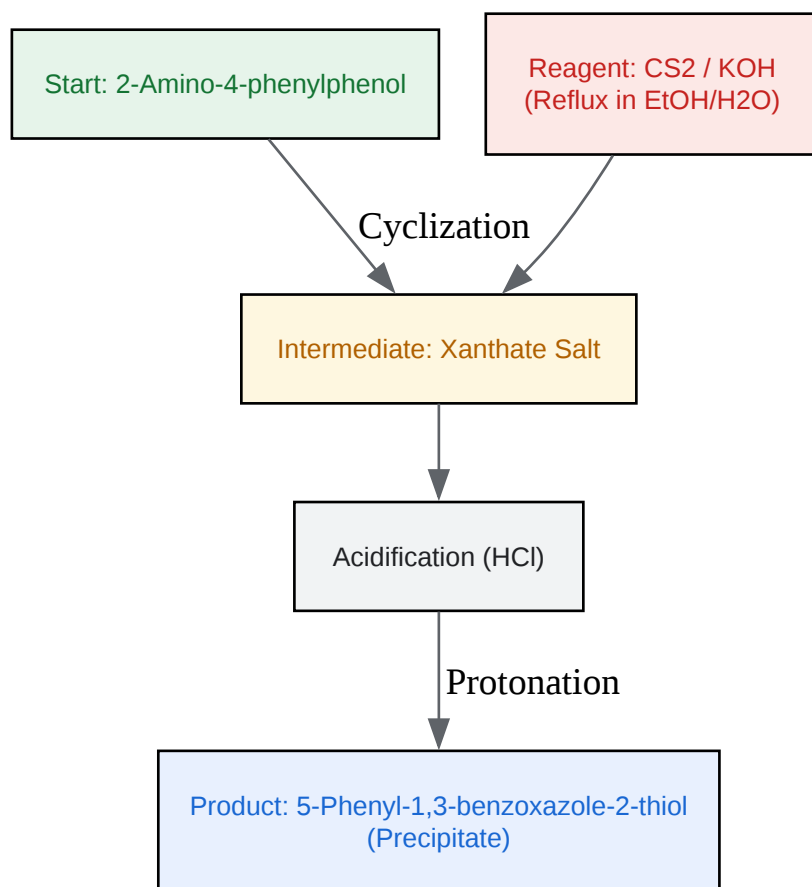
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Figure 1: Tautomeric equilibrium favoring the thione form in standard analytical solvents (DMSO, MeOH).

Synthesis Pathway & Impurity Profile

To interpret the spectra correctly, one must recognize potential impurities from the synthesis. The standard industrial route involves the cyclization of 2-amino-4-phenylphenol with carbon disulfide (CS₂) or potassium ethyl xanthate.

Synthesis Workflow



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Figure 2: Synthesis via oxidative cyclization. Common impurities include unreacted aminophenol (broad OH/NH signals) or disulfide dimers (M^+ at 452).

Spectroscopic Characterization

A. Nuclear Magnetic Resonance (NMR)

Solvent: DMSO- d_6 (Preferred due to solubility and stabilization of the thione form). Reference: TMS (0.00 ppm).

^1H NMR Data (400 MHz, DMSO- d_6)

The spectrum is characterized by a downfield broad singlet (NH) and a complex aromatic region due to the biphenyl-like nature of the 5-phenyl substituent.

Shift (δ ppm)	Multiplicity	Integration	Assignment	Structural Insight
13.80 – 14.00	Broad Singlet	1H	N-H	Confirms Thione tautomer. (Thiol S-H would appear ~3-5 ppm or be invisible).
7.90 – 7.95	Doublet (J~1.5 Hz)	1H	H-4	Meta to N, Ortho to Phenyl. Deshielded by phenyl ring current.
7.65 – 7.75	Multiplet	2H	Ph-H (Ortho)	Phenyl ring protons ortho to the benzoxazole core.
7.55 – 7.60	dd (J~8.5, 1.5 Hz)	1H	H-6	Coupling with H-7 and H-4.
7.45 – 7.55	Multiplet	2H	Ph-H (Meta)	Phenyl ring protons meta to the benzoxazole core.
7.35 – 7.45	Multiplet	2H	H-7 & Ph-H (Para)	Overlap region of the benzoxazole H-7 and the distal phenyl proton.

¹³C NMR Data (100 MHz, DMSO-d₆)

Shift (δ ppm)	Carbon Type	Assignment	Structural Insight
180.5	C=S	C-2	Characteristic thione carbon. (Thiol C-2 would be ~165 ppm).
148.2	C-O (Quat)	C-7a	Bridgehead carbon attached to Oxygen.
139.5	C-Ph (Quat)	Ph-C1'	Ipso carbon of the phenyl ring.
137.8	C-Ar (Quat)	C-5	Substituted carbon on benzoxazole ring.
132.1	C-N (Quat)	C-3a	Bridgehead carbon attached to Nitrogen.
129.0	CH	Ph-C3'/5'	Meta carbons of phenyl group.
127.5	CH	Ph-C4'	Para carbon of phenyl group.
126.8	CH	Ph-C2'/6'	Ortho carbons of phenyl group.
123.4	CH	C-6	Benzoxazole ring carbon.
110.2	CH	C-7	Benzoxazole ring carbon (shielded by Oxygen).
108.5	CH	C-4	Benzoxazole ring carbon.

B. Infrared Spectroscopy (FT-IR)

Method: KBr Pellet or ATR. The IR spectrum provides rapid confirmation of the thione form (C=S) and absence of the thiol (S-H).

Wavenumber (cm ⁻¹)	Vibration Mode	Functional Group	Diagnostic Note
3100 – 3400	$\nu(\text{N-H})$	Secondary Amine	Broad band; confirms thione form.
3050	$\nu(\text{C-H})$	Aromatic C-H	Weak, sharp absorptions.
~2550	$\nu(\text{S-H})$	Thiol	ABSENT (Absence confirms thione dominance).
1610, 1580	$\nu(\text{C=C})$	Aromatic Ring	Skeletal vibrations of benzoxazole/phenyl.
1490 – 1510	$\nu(\text{C-N}) + \delta(\text{N-H})$	Thioamide II band	Mixed mode characteristic of heterocycles.
1160 – 1200	$\nu(\text{C=S})$	Thione	Strong, sharp band. Critical ID peak.
740 – 760	$\delta(\text{C-H})$ oop	Mono-sub benzene	Out-of-plane bending for the phenyl group.

C. Mass Spectrometry (MS)

Method: EI (Electron Ionization, 70 eV) or ESI (Electrospray). Molecular Ion: m/z 227 (M^+).

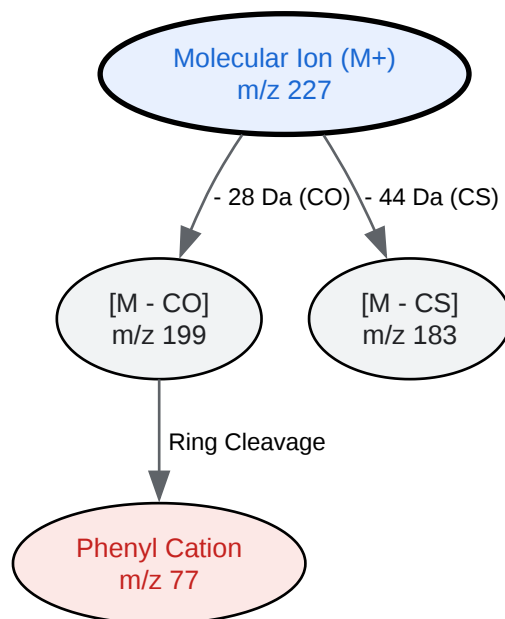
Fragmentation Pathway (EI)

The molecule exhibits a stable molecular ion due to high aromaticity. Primary fragmentation involves the loss of the heteroatom core components.

- M^+ (227): Base peak or high intensity.
- $[M - \text{CO}]^+$ (199): Loss of Carbon Monoxide (common in benzoxazoles).
- $[M - \text{CS}]^+$ (183): Loss of CS from the thione moiety.

- $[M - CO - CS]^+$: Further degradation to the carbazole/biphenyl amine precursors.
- m/z 77: Phenyl cation ($C_6H_5^+$), confirming the 5-phenyl substituent.

MS Fragmentation Logic



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Figure 3: Primary electron ionization (EI) fragmentation pathways.

Quality Control & Assay Development

For drug development professionals incorporating this scaffold:

- Purity Assay (HPLC):
 - Column: C18 (e.g., Agilent Zorbax Eclipse).
 - Mobile Phase: Acetonitrile/Water (0.1% Formic Acid) gradient.
 - Detection: UV @ 305 nm (The extended conjugation of the phenyl group shifts the λ_{max} red compared to unsubstituted benzoxazole-2-thiol).
- Solubility: High in DMSO, DMF, THF. Low in Water, Hexane.

- Stability: Stable to air and moisture. Oxidizes to the disulfide (dimer) upon prolonged exposure to strong oxidants (e.g., Iodine, H₂O₂).

References

- TCI Chemicals. Product Specification: 5-Phenylbenzoxazole-2-thiol (CAS 17371-99-2).^[1]
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- RSC Advances. NMR Spectra of Substituted Benzoxazoles. (General reference for 5-substituted benzoxazole shifts).
- PureSynth. Safety Data Sheet and COA for 5-Phenylbenzoxazole-2-thiol.

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